

"Boroval" Identified as an Agricultural Agent, Not a Therapeutic Drug

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Boroval*

Cat. No.: *B1234990*

[Get Quote](#)

Extensive searches for "**Boroval**" as a potential therapeutic agent have found no evidence of its use in human or animal medicine. Instead, the available information consistently identifies "**Boroval**" as an agricultural product used to correct boron deficiencies in various crops.

"**Boroval**" is described as a liquid formulation containing boron complexed with ethanolamine, which facilitates its absorption by plants.^{[1][2][3]} It is used in a variety of crops, including fruits, vegetables, and ornamental plants, to improve fruit development, prevent deficiencies that cause issues like "heart rot" in sugar beets, and enhance overall plant growth.^{[1][2]} The product is applied either by spraying on the leaves (foliar application) or through the irrigation system (fertigation).^{[1][2]}

No preclinical or clinical studies related to "**Boroval**" for any therapeutic application in humans or animals were found. There is no information on its mechanism of action, effects on signaling pathways, or any quantitative data (like IC50 or efficacy data) relevant to drug development.

Therefore, the creation of detailed Application Notes and Protocols for "**Boroval**" as a therapeutic agent is not possible based on publicly available information. Researchers, scientists, and drug development professionals should be aware that the name "**Boroval**" is associated with an agricultural fertilizer, and it is crucial to verify the correct name and nature of any compound under investigation. It is possible that "**Boroval**" is an internal code name for a new compound not yet in the public domain, or the name may be a misspelling of another therapeutic agent.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Portal TecnoAgr cola [buscador.portaltecnogracola.com]
- 2. apps.recintodelpensamiento.com [apps.recintodelpensamiento.com]
- 3. ferveralle.com [ferveralle.com]
- To cite this document: BenchChem. ["Boroval" Identified as an Agricultural Agent, Not a Therapeutic Drug]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1234990#boroval-as-a-potential-therapeutic-agent]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com